

# Application Notes and Protocols: Preparation of J-104129 Fumarate Stock Solutions

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## Compound of Interest

Compound Name: J-104129

Cat. No.: B1139122

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This document provides detailed protocols for the preparation of stock solutions of **J-104129** fumarate, a potent and selective M3 muscarinic receptor antagonist. Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results.

## Chemical Properties

**J-104129** fumarate has a molecular weight of 500.63 g/mol . It is essential to consider the batch-specific molecular weight, which may vary due to hydration, as this will affect the solvent volumes required for precise concentrations.

## Data Presentation

The following table summarizes the solubility of **J-104129** fumarate in common laboratory solvents.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	50.06	100
Ethanol	25.03	50

Table 1: Solubility of **J-104129** fumarate. Data is based on a molecular weight of 500.63 g/mol .

The table below provides a quick reference for preparing stock solutions of various concentrations.

Desired Concentration	Mass of J-104129 Fumarate	Volume of Solvent
1 mM	1 mg	2.00 mL
5 mM	1 mg	0.40 mL
10 mM	1 mg	0.20 mL
1 mM	5 mg	9.99 mL
5 mM	5 mg	2.00 mL
10 mM	5 mg	1.00 mL

Table 2: Solvent volumes required to prepare stock solutions from a given mass of **J-104129** fumarate. Calculations are based on a molecular weight of 500.63 g/mol .

## Experimental Protocols

### Materials

- **J-104129** fumarate powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol, absolute
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- Analytical balance

### Protocol for Preparing a 10 mM DMSO Stock Solution

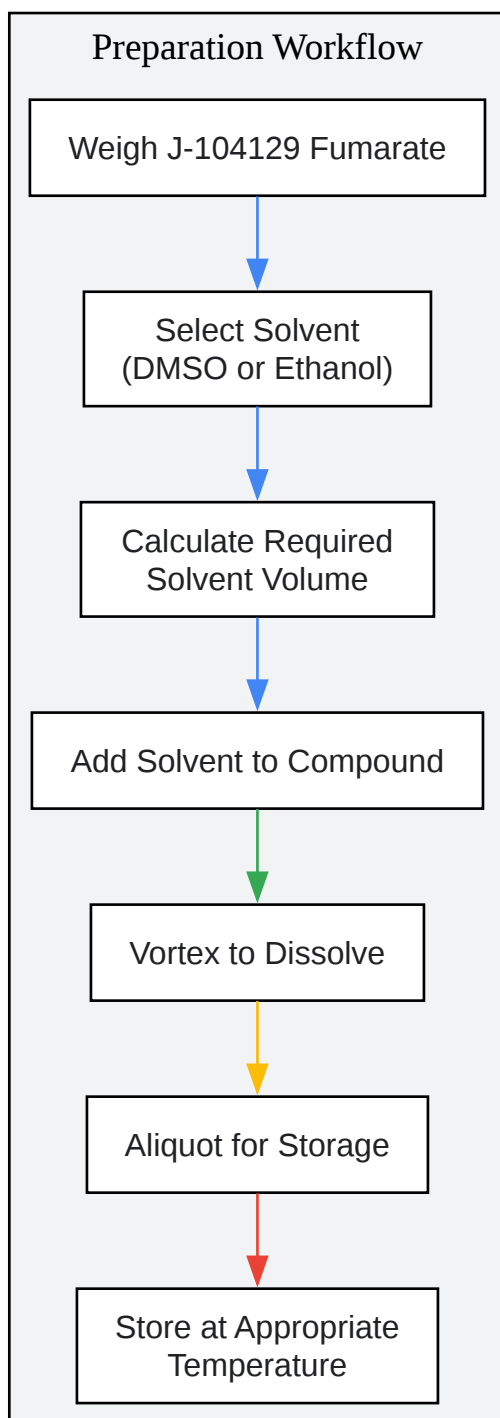
- **Weighing the Compound:** Accurately weigh out a specific mass of **J-104129** fumarate using an analytical balance. For example, weigh 1 mg of the compound.
- **Solvent Addition:** Add the appropriate volume of DMSO to the vial containing the **J-104129** fumarate. To prepare a 10 mM stock solution from 1 mg of the compound, add 0.20 mL of DMSO.
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the compound is completely dissolved. Gentle warming in a water bath (not to exceed 40°C) may assist in dissolution, but ensure the vial is securely capped to prevent solvent evaporation.
- **Storage:** Store the stock solution at +4°C for short-term use. For long-term storage, it is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

## Protocol for Preparing a 10 mM Ethanol Stock Solution

- **Weighing the Compound:** Accurately weigh out a specific mass of **J-104129** fumarate. For example, weigh 1 mg.
- **Solvent Addition:** Add the calculated volume of absolute ethanol to the vial. To prepare a 10 mM stock solution from 1 mg of the compound, add 0.20 mL of ethanol.
- **Dissolution:** Securely cap the vial and vortex until the solid is fully dissolved.
- **Storage:** Store the resulting stock solution at +4°C for short-term storage. For extended storage, aliquot and freeze at -20°C or -80°C.

**Note on Aqueous Solutions:** The solubility of many organic compounds, including fumarate salts, is limited in aqueous buffers.<sup>[1]</sup> If aqueous working solutions are required, it is advisable to first dissolve the compound in a minimal amount of DMSO and then dilute it with the aqueous buffer of choice.<sup>[1]</sup> Be aware that storing aqueous solutions for extended periods is not recommended as it may affect compound stability.<sup>[1]</sup>

## Mandatory Visualizations



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## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
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